

# Application Notes: Monitoring Prays oleae Populations with Z-7-Tetradecenal

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## Compound of Interest

Compound Name: *Z-7-Tetradecenal*

Cat. No.: *B104267*

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## 1. Introduction

The Olive Moth, *Prays oleae*, is a significant pest in olive cultivation across the Mediterranean and other olive-growing regions.<sup>[1][2]</sup> The larvae of its three distinct generations per year cause damage to different parts of the olive tree: the leaves (phylophagous generation), the flowers (anthophagous generation), and the fruit (carpophagous generation), leading to substantial economic losses.<sup>[2][3][4]</sup> Effective and sustainable pest management relies on accurate monitoring of the pest's population dynamics to optimize the timing of control interventions.<sup>[2][5]</sup>

(Z)-7-tetradecenal is the primary component of the female sex pheromone of *Prays oleae*.<sup>[3][6][7]</sup> As a potent and species-specific attractant, synthetic (Z)-7-tetradecenal is a cornerstone of Integrated Pest Management (IPM) strategies for the olive moth.<sup>[6][8]</sup> It is used as a lure in traps to specifically attract and capture male moths. The data gathered from these traps are crucial for detecting the presence of the pest, monitoring its population fluctuations throughout the season, and making informed decisions regarding the necessity and timing of control measures.<sup>[1][5]</sup>

## 2. Principle of Operation

The monitoring system utilizes synthetic (Z)-7-tetradecenal formulated into a controlled-release lure. This lure is placed inside a specially designed insect trap. The lure continuously releases the pheromone into the air, creating a plume that mimics the scent of a female olive moth ready to mate. Male moths are highly sensitive to this pheromone and follow the concentration

gradient of the plume to its source—the trap. Upon reaching the trap, the moths are captured, typically on a sticky surface or in a collection container.

Regularly counting the captured moths provides a reliable estimate of the adult male population's activity in the olive grove. This data, when correlated with environmental factors like temperature, can be used to forecast pest activity, determine risk periods, and define precise moments for applying control treatments, thereby reducing reliance on broad-spectrum insecticides.[\[5\]](#)[\[8\]](#)

## Experimental Protocols

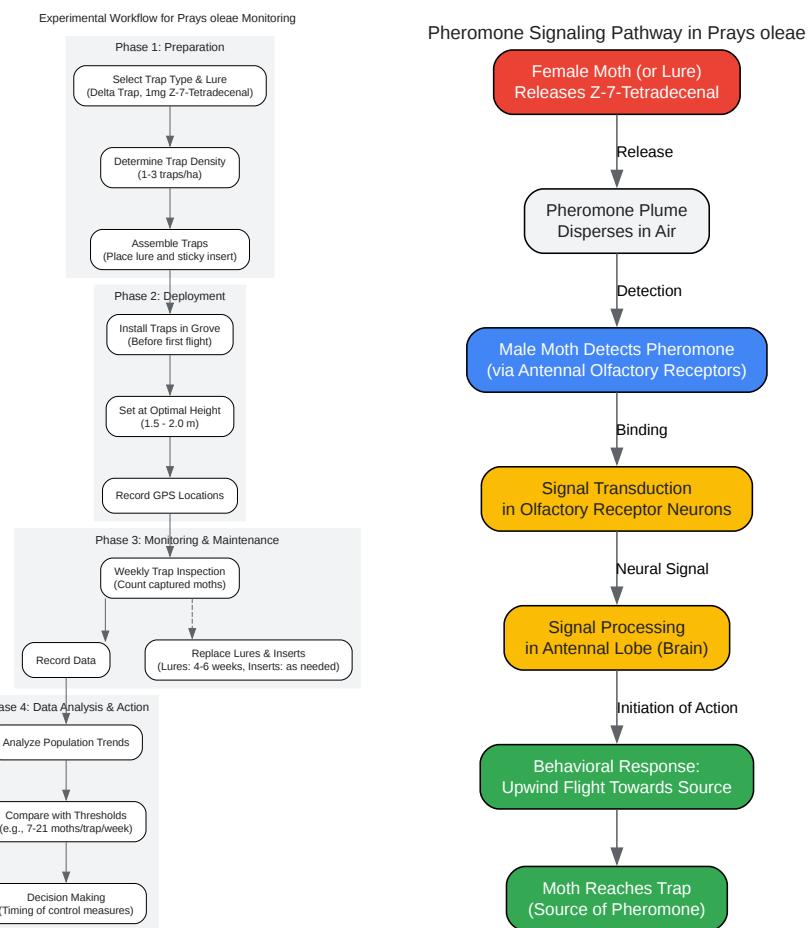
### Protocol 1: Monitoring Population Dynamics of *Prays oleae*

This protocol details the standard procedure for setting up and using pheromone traps for monitoring olive moth populations.

#### 1. Materials Required

- Pheromone Lure: (Z)-7-tetradecenal lures (e.g., rubber septa, polyethylene vials). A common dosage is 1 mg per lure.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Traps: Delta-type traps (e.g., Pherocon 1C, RAG) are highly recommended for monitoring.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#) Funnel traps can be used for quantitative monitoring in high-density populations.[\[1\]](#)[\[11\]](#)
- Sticky Inserts: For Delta traps.
- Trap Hangers: Wire or plastic hangers to attach traps to tree branches.
- Gloves: To handle lures and prevent contamination.
- Data Sheets/Notebook: For recording trap counts, dates, and locations.
- GPS Device: For mapping trap locations.

#### 2. Experimental Workflow Diagram



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- To cite this document: BenchChem. [Application Notes: Monitoring Prays oleae Populations with Z-7-Tetradecenal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104267#using-z-7-tetradecenal-for-monitoring-prays-oleae-populations\]](https://www.benchchem.com/product/b104267#using-z-7-tetradecenal-for-monitoring-prays-oleae-populations)

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